

Molecular weight and formula of Diethyl(6-bromohexyl)propanedioate

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Compound of Interest

Compound Name: Diethyl(6-bromohexyl)propanedioate

Cat. No.: B1604916

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An In-depth Technical Guide to Diethyl(6-bromohexyl)propanedioate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Diethyl(6-bromohexyl)propanedioate**, a versatile bifunctional reagent crucial in organic synthesis. Its utility spans the development of novel pharmaceuticals, advanced drug delivery systems, and specialized polymers. This document details its chemical properties, a robust experimental protocol for its synthesis, and its subsequent chemical transformations.

Core Compound Data

The fundamental properties of **Diethyl(6-bromohexyl)propanedioate** are summarized below, providing a ready reference for experimental planning and analysis.

Property	Value	Citations
Molecular Formula	C ₁₃ H ₂₃ BrO ₄	[1][2]
Molecular Weight	323.22 g/mol	[3][1][4]
CAS Number	6557-85-3	[3][1][4]
Appearance	Colorless Liquid	[3]
Boiling Point	336.5 °C at 760 mmHg	[1][5]
Density	1.225 g/cm ³	[1][5]
Flash Point	157.3 °C	[1][5]
Refractive Index	1.469	[5]

Experimental Protocols

The synthesis of **Diethyl(6-bromohexyl)propanedioate** is reliably achieved through the malonic ester synthesis, a classic method for carbon-carbon bond formation. The following protocol is adapted from established industrial and laboratory procedures.

Synthesis of Diethyl(6-bromohexyl)propanedioate via Alkylation

This procedure details the mono-alkylation of diethyl malonate using 1,6-dibromohexane. The reaction leverages a phase-transfer catalyst to facilitate the reaction between the organic and inorganic phases, leading to a high yield of the desired product.

Materials:

- Diethyl malonate (2.79 mol)
- 1,6-dibromohexane (8.38 mol)
- Potassium carbonate (4.19 mol)
- Polyethylene glycol monomethyl ether (M500) (17.6 g)

- Tetrabutylammonium bromide (4.5 g)
- Cyclohexane (950 ml)

Procedure:

- A reaction vessel is charged with 2,045 g (8.38 mol) of 1,6-dibromohexane, 579 g (4.19 mol) of potassium carbonate, 448 g (2.79 mol) of diethyl malonate, 17.6 g of polyethylene glycol monomethyl ether (M500), 4.5 g of tetrabutylammonium bromide, and 950 ml of cyclohexane.[3]
- The reaction mixture is stirred vigorously at a controlled temperature. The progress of the reaction can be monitored by gas chromatography to observe the conversion of diethyl malonate.
- Upon completion of the reaction (typically when diethyl malonate conversion exceeds 99%), the mixture is cooled to room temperature.[3]
- The solid potassium carbonate and any other insoluble materials are removed by filtration. The filter cake is washed with an additional portion of cyclohexane to recover any entrained product.
- The combined filtrate is then subjected to vacuum distillation to remove the cyclohexane and excess 1,6-dibromohexane.
- The crude product is purified by fractional distillation under reduced pressure to yield **Diethyl(6-bromohexyl)propanedioate**.

Expected Outcome: This process is reported to yield approximately 701 g of **Diethyl(6-bromohexyl)propanedioate**, which corresponds to a yield of about 78% with a purity exceeding 99%.[3]

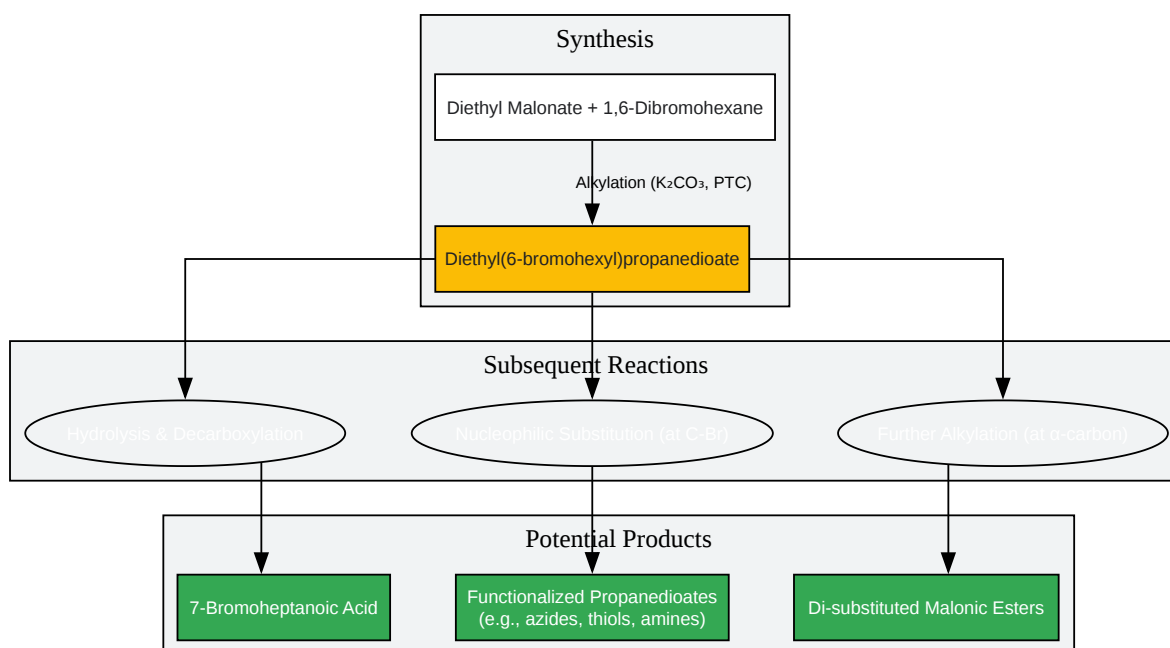
Chemical Reactivity and Synthetic Utility

Diethyl(6-bromohexyl)propanedioate possesses two distinct reactive sites: the acidic proton on the malonate backbone and the electrophilic carbon attached to the bromine atom. This dual

reactivity makes it a valuable intermediate for a variety of subsequent chemical transformations.

Logical Workflow for Synthesis and Subsequent Reactions

The following diagram illustrates the synthetic pathway to **Diethyl(6-bromohexyl)propanedioate** and its potential downstream applications, showcasing its versatility as a chemical building block.



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